

Protocol for the Application of Basic Blue 41 in Textile Dyeing Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Basic Blue 41*

Cat. No.: *B037735*

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Introduction

Basic Blue 41, also known as C.I. 11105, is a cationic azo dye widely utilized in the textile industry for dyeing acrylic fibers. Its popularity stems from the bright, vibrant blue shades it imparts, coupled with good lightfastness on acrylic substrates.^[1] This document provides a comprehensive protocol for researchers and scientists employing **Basic Blue 41** in textile dyeing research. It outlines the dye's properties, detailed experimental procedures for dyeing acrylic fibers, methods for performance evaluation, and essential safety precautions.

Properties of Basic Blue 41

A summary of the key properties of **Basic Blue 41** is presented in the table below. This information is crucial for preparing dye solutions and understanding the dye's behavior during the dyeing process.

Property	Value	Reference
C.I. Name	Basic Blue 41	[2]
C.I. Number	11105 / 11154	[2]
CAS Number	12270-13-2	[2]
Molecular Formula	C ₂₀ H ₂₆ N ₄ O ₆ S ₂	[2]
Molecular Weight	482.57 g/mol	[2]
Appearance	Dark violet-colored powder	[2]
λ _{max} (Water)	~617 nm	[3] [4]
Solubility in Water (20°C)	40 g/L	[2]
Solubility in Water (40°C)	40 g/L	[5]
Solubility in Water (98°C)	40 g/L	[5]

Experimental Protocols

This section details the materials, equipment, and step-by-step procedures for dyeing acrylic textiles with **Basic Blue 41**.

Materials and Equipment

- Dye: **Basic Blue 41** (powder form)
- Substrate: 100% Acrylic fabric/yarn
- Chemicals:
 - Glacial Acetic Acid (CH₃COOH)
 - Sodium Acetate (CH₃COONa)
 - Non-ionic surfactant
 - Sodium Chloride (for stripping, if necessary)

- Equipment:
 - Laboratory-scale dyeing machine (e.g., beaker dyer, shaking water bath)
 - Beakers and graduated cylinders
 - Magnetic stirrer and stir bars
 - pH meter
 - Spectrophotometer
 - Analytical balance
 - Drying oven
 - Colorfastness testing equipment (e.g., Crockmeter, Launder-Ometer)

Pre-treatment of Acrylic Substrate

To ensure uniform dyeing, it is essential to remove any impurities or finishing agents from the acrylic substrate.

- Prepare a scouring bath containing 1 g/L of a non-ionic surfactant.
- Immerse the acrylic substrate in the bath at a liquor ratio of 20:1 (20 parts liquid to 1 part fiber by weight).
- Heat the bath to 60-70°C and maintain for 20-30 minutes with gentle agitation.
- Rinse the substrate thoroughly with warm water, followed by a cold water rinse.
- Allow the substrate to air dry or dry in an oven at a low temperature.

Dye Bath Preparation and Dyeing Procedure

The following protocol is for a standard exhaust dyeing process. The temperature control, particularly around the glass transition temperature of acrylic (approximately 75-85°C), is critical for achieving level dyeing.[\[6\]](#)

- Dye Stock Solution: Prepare a 1 g/L stock solution of **Basic Blue 41** by dissolving the required amount of dye powder in distilled water with gentle heating and stirring.
- Dye Bath Setup: For a 2% on weight of fiber (owf) dyeing, calculate the required volume of the dye stock solution. The liquor ratio for the dyeing process should be maintained at 40:1.
- Auxiliaries: Add the following to the dyebath:
 - Acetic Acid: to adjust the pH to 4.5.[\[6\]](#)
 - Sodium Acetate: as a buffering agent to maintain the pH.[\[6\]](#)
- Dyeing Cycle:
 - Add the pre-wetted acrylic substrate to the dyebath at 40°C.
 - Run the dyeing machine for 10 minutes to ensure even wetting and distribution of auxiliaries.
 - Add the calculated amount of dye solution to the bath.
 - Raise the temperature from 40°C to 75°C at a rate of 2°C/minute.
 - From 75°C to 95°C, raise the temperature at a slower rate of 1°C/minute. This slow ramp-up through the glass transition temperature is crucial to prevent rapid, uneven dye uptake.[\[6\]](#)
 - Hold the temperature at 95-100°C for 45-60 minutes to allow for dye diffusion and fixation.[\[1\]](#)
 - Cool the dyebath slowly to 60°C at a rate of 2°C/minute. Rapid cooling can damage the acrylic fiber.[\[7\]](#)

After-treatment (Rinsing and Soaping)

After-treatment is necessary to remove unfixed dye from the fiber surface, which improves the wet fastness properties of the dyed material.

- Drain the dye bath.
- Rinse the dyed substrate with cold water until the rinsing water is clear.
- Prepare a soaping bath containing 1 g/L of a non-ionic detergent at a liquor ratio of 20:1.
- Heat the soaping bath to 60°C and treat the dyed substrate for 15-20 minutes.
- Rinse thoroughly with warm water and then cold water.
- Squeeze the excess water and dry the dyed substrate in an oven at 80-100°C.

Performance Evaluation

Dye Uptake and Exhaustion Measurement

The percentage of dye exhaustion can be determined spectrophotometrically.

- Take an aliquot of the dyebath solution before and after the dyeing process.
- Dilute the solutions to a concentration that falls within the linear range of the spectrophotometer's calibration curve.
- Measure the absorbance of the initial (A_0) and final (A_1) dyebath solutions at the λ_{max} of **Basic Blue 41** (~617 nm).^{[3][4]}
- Calculate the percentage of dye exhaustion (%E) using the following formula:

$$\%E = [(A_0 - A_1) / A_0] \times 100$$

Colorfastness Testing

The colorfastness of the dyed acrylic substrate should be evaluated according to standard testing methods. The following table provides typical colorfastness ratings for **Basic Blue 41** on acrylic.

Colorfastness Test	Standard	Typical Rating	Reference
Light Fastness	ISO 105-B02	6-7	[8]
Washing Fastness (Staining)	ISO 105-C06	4-5	[2]
Washing Fastness (Fading)	ISO 105-C06	4-5	[2]
Perspiration Fastness (Staining)	ISO 105-E04	4-5	[2]
Perspiration Fastness (Fading)	ISO 105-E04	4-5	[2]
Rubbing Fastness (Dry)	ISO 105-X12	4-5	[9]
Rubbing Fastness (Wet)	ISO 105-X12	4	[9]

Safety Precautions

Basic Blue 41, like many textile dyes, requires careful handling to minimize health and environmental risks.

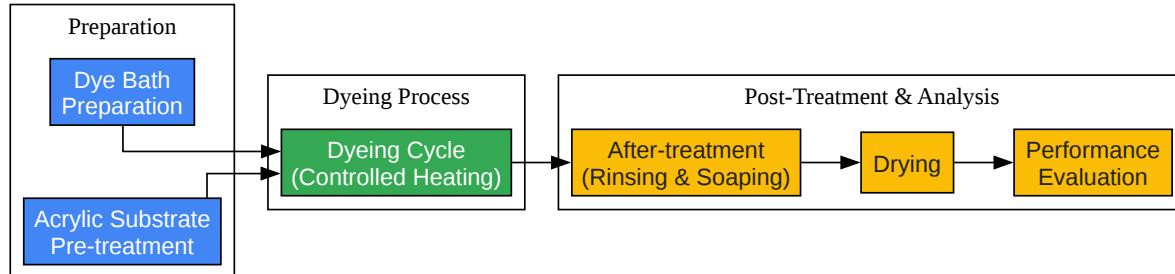
- Personal Protective Equipment (PPE): Always wear safety goggles, chemical-resistant gloves, and a lab coat. When handling the dye powder, a dust mask or respirator is recommended to avoid inhalation.
- Ventilation: Work in a well-ventilated area or under a chemical fume hood, especially when handling the dye powder and preparing solutions.
- Spills: In case of a spill, avoid generating dust. Carefully sweep or vacuum the spilled powder and place it in a sealed container for disposal.
- Disposal: Dispose of dye solutions and contaminated materials in accordance with local, state, and federal regulations. **Basic Blue 41** is toxic to aquatic life, so it should not be discharged into drains or waterways.

- First Aid:

- Eyes: In case of eye contact, immediately flush with plenty of water for at least 15 minutes and seek medical attention.
- Skin: If the dye comes into contact with the skin, wash thoroughly with soap and water.
- Inhalation: If the powder is inhaled, move to fresh air. If breathing is difficult, seek medical attention.
- Ingestion: If swallowed, do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Visualizations

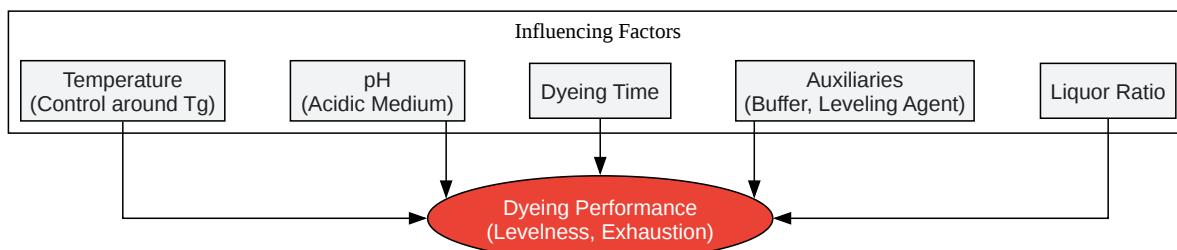
Experimental Workflow



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Caption: Experimental workflow for dyeing acrylic with **Basic Blue 41**.

Factors Influencing Dyeing



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- To cite this document: BenchChem. [Protocol for the Application of Basic Blue 41 in Textile Dyeing Research]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b037735#protocol-for-using-basic-blue-41-in-textile-dyeing-research>]

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